

Propargite's Collateral Damage: A Toxicological Profile on Non-Target Organisms

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Compound of Interest

Compound Name: *Propargite*

Cat. No.: *B033192*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Propargite, a sulfite ester acaricide, is primarily used to control mite populations in various agricultural and ornamental settings. Its mode of action involves the inhibition of mitochondrial ATP synthase, a critical enzyme in cellular respiration.^{[1][2]} While effective against its target pests, the broad-spectrum nature of this mechanism raises significant concerns about its impact on non-target organisms. This technical guide provides a comprehensive overview of the toxicological effects of **propargite** on a range of non-target species, presenting quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action and typical toxicological testing workflows.

Acute and Chronic Toxicity to Non-Target Organisms

Propargite exhibits varying degrees of toxicity to different non-target organisms, with aquatic life being particularly vulnerable. The following tables summarize the available quantitative data on the acute and chronic toxicity of **propargite**.

Table 1: Toxicity of Propargite to Aquatic Organisms

Species	Endpoint	Value	Exposure Duration	Reference
Freshwater Fish				
Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	44 µg/L	96 hours	[3]
Bluegill Sunfish (Lepomis macrochirus)	96-hr LC50	72 µg/L	96 hours	[3]
Fathead Minnow (Pimephales promelas)	Chronic NOAEL	8.1 µg/L	32 days	[3]
Estuarine/Marine Fish				
Sheepshead Minnow (Cyprinodon variegatus)	96-hr LC50	55 µg/L	96 hours	[3]
Freshwater Invertebrates				
Daphnia magna	48-hr EC50	14 µg/L	48 hours	[3]
Daphnia magna	21-day Chronic NOAEC	5.2 µg/L	21 days	[3]
Estuarine/Marine Invertebrates				
Mysid Shrimp (Americamysis bahia)	96-hr LC50	10 µg/L	96 hours	[3]

LC50 (Lethal Concentration 50): The concentration of a chemical which kills 50% of a test population. EC50 (Effective Concentration 50): The concentration of a chemical that causes a

specified effect in 50% of a test population. NOAEL (No-Observed-Adverse-Effect Level): The highest tested dose or concentration of a substance at which no adverse effect is observed. NOAEC (No-Observed-Adverse-Effect Concentration): The highest tested concentration of a substance at which no adverse effect is observed.

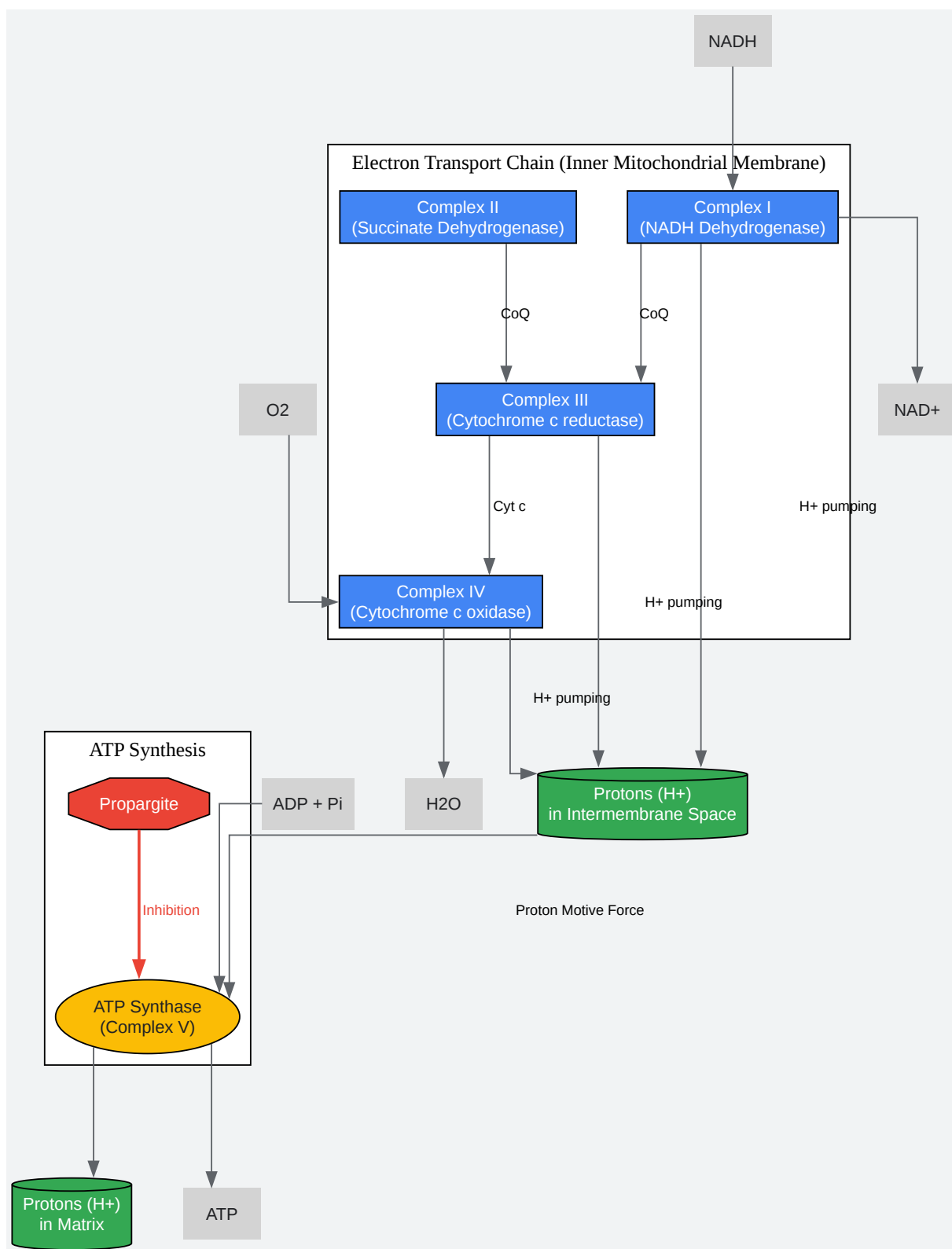
Table 2: Toxicity of Propargite to Terrestrial Organisms

Species	Endpoint	Value	Exposure Duration	Reference
Birds				
Bobwhite Quail (Colinus virginianus)	Oral LD50	>2250 mg/kg	Single Dose	[3]
Mallard Duck (Anas platyrhynchos)	Dietary LC50	>5620 ppm	8 days	[3]
Bobwhite Quail (Colinus virginianus)	Reproductive NOAEL	40 mg/kg/day	Chronic	[3]
Mammals				
Rat (Rattus norvegicus)	Acute Oral LD50	2800 mg/kg	Single Dose	[4]
Rabbit (Oryctolagus cuniculus)	Acute Dermal LD50	>4000 mg/kg	24 hours	[4]
Rat (Rattus norvegicus)	2-year Chronic Feeding NOAEL	3.8 mg/kg/day	2 years	[5]
Insects				
Honey Bee (Apis mellifera)	Acute Contact LD50	>11 µg/bee	48 hours	[3]
Honey Bee (Apis mellifera)	Chronic Oral NOAEC (adult)	0.057 mg a.i./L	10 days	[3]
Annelids				
Earthworm (Eisenia fetida)	14-day LC50	>1000 mg/kg soil	14 days	[6]

LD50 (Lethal Dose 50): The dose of a chemical which kills 50% of a test population. LC50 (Lethal Concentration 50): The concentration of a chemical which kills 50% of a test population. NOAEL (No-Observed-Adverse-Effect Level): The highest tested dose or concentration of a substance at which no adverse effect is observed. NOAEC (No-Observed-Adverse-Effect Concentration): The highest tested concentration of a substance at which no adverse effect is observed.

Mechanism of Action: Inhibition of Oxidative Phosphorylation

Propargite's toxicity stems from its ability to disrupt cellular energy production by inhibiting mitochondrial ATP synthase.^{[1][2]} This enzyme, also known as Complex V, is the final component of the electron transport chain and is responsible for synthesizing ATP from ADP and inorganic phosphate, using the energy stored in a proton gradient across the inner mitochondrial membrane. By blocking ATP synthase, **propargite** effectively shuts down oxidative phosphorylation, leading to a rapid depletion of cellular energy and ultimately cell death.





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